

A Comprehensive Technical Guide on the Solubility of Methyl 3-chloropropionate

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Compound of Interest

Compound Name: Methyl 3-chloropropionate

Cat. No.: B1361392

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the solubility characteristics of **methyl 3-chloropropionate** (CAS No. 6001-87-2), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] Understanding its solubility in various media is critical for optimizing reaction conditions, purification processes, and formulation development.

Core Properties of Methyl 3-chloropropionate

Methyl 3-chloropropionate is a colorless to pale yellow liquid with the chemical formula $C_4H_7ClO_2$ and a molecular weight of 122.55 g/mol.^{[2][3]} Its structure, featuring both a polar ester group and a chloroalkyl chain, gives it an intermediate polarity.^[2] This dual nature dictates its solubility behavior across a range of solvents.

Table 1: Physical and Chemical Properties of **Methyl 3-chloropropionate**

Property	Value
Molecular Formula	C ₄ H ₇ ClO ₂
Molecular Weight	122.55 g/mol [4]
Appearance	Colorless to pale yellow liquid[2]
Density	~1.186 - 1.2 g/cm ³ [4][5]
Boiling Point	~153 - 156 °C[4][5]
Flash Point	~40 °C[4]
LogP	0.996[6]

Solubility Profile

The solubility of a compound is a fundamental property that influences its behavior in chemical and biological systems. The principle of "like dissolves like" is a useful guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents. [7]

Water Solubility

Methyl 3-chloropropionate exhibits limited or moderate solubility in water.[2][8] The polar ester functional group allows for some interaction with water molecules, but the hydrophobic chloroalkyl chain restricts extensive miscibility.[2] This moderate aqueous solubility can be advantageous in applications that require partial compatibility with water.[2]

Organic Solvent Solubility

Methyl 3-chloropropionate is generally soluble in a broad range of organic solvents.[2] Its miscibility with polar organic solvents is particularly notable.

Table 2: Qualitative Solubility of **Methyl 3-chloropropionate**

Solvent Class	Solvent Example	Solubility	Reference
Water	Water	Limited / Moderate	[2] [8]
Alcohols	Ethanol	Soluble	[2] [8]
Ketones	Acetone	Soluble	[8]
Halogenated	Dichloromethane	Soluble	[8]
Ethers	Diethyl Ether	Soluble	[2]

This broad solubility profile makes it a versatile reagent and intermediate in synthetic chemistry and extraction processes.[\[2\]](#)

Experimental Protocol for Solubility Determination

A reliable and standardized method is crucial for determining the solubility of a substance. The shake-flask method is a widely accepted technique for measuring equilibrium solubility.[\[9\]](#)

Table 3: Detailed Protocol for Shake-Flask Solubility Determination

Step	Procedure	Detailed Methodology
1. Preparation	Prepare a supersaturated mixture.	Add an excess amount of methyl 3-chloropropionate (solute) to a known volume of the desired solvent (e.g., water, ethanol) in a sealed, inert container (e.g., glass flask). The presence of undissolved solute is necessary to ensure saturation is reached. ^[9]
2. Equilibration	Agitate the mixture at a constant temperature.	Place the flask in a constant temperature bath (e.g., 25 °C) and agitate using a shaker or magnetic stirrer. The agitation should be vigorous enough to ensure thorough mixing but not so intense as to cause emulsification. A typical equilibration period is 24-48 hours to ensure thermodynamic equilibrium is achieved. ^[9]
3. Phase Separation	Isolate the saturated solution from the excess solute.	Cease agitation and allow the mixture to stand undisturbed in the temperature bath for a sufficient period (e.g., 24 hours) to allow the excess solute to settle. ^[9] Carefully withdraw an aliquot of the clear, supernatant liquid (the saturated solution) using a pipette. To avoid transferring any undissolved solute, filtration through a chemically inert filter (e.g., PTFE syringe

filter) is highly recommended.
[9]

4. Analysis

Determine the concentration of the solute in the saturated solution.

Quantify the concentration of methyl 3-chloropropionate in the filtered aliquot using a validated analytical method. Suitable techniques include gas chromatography (GC), high-performance liquid chromatography (HPLC), or spectroscopy.[10]

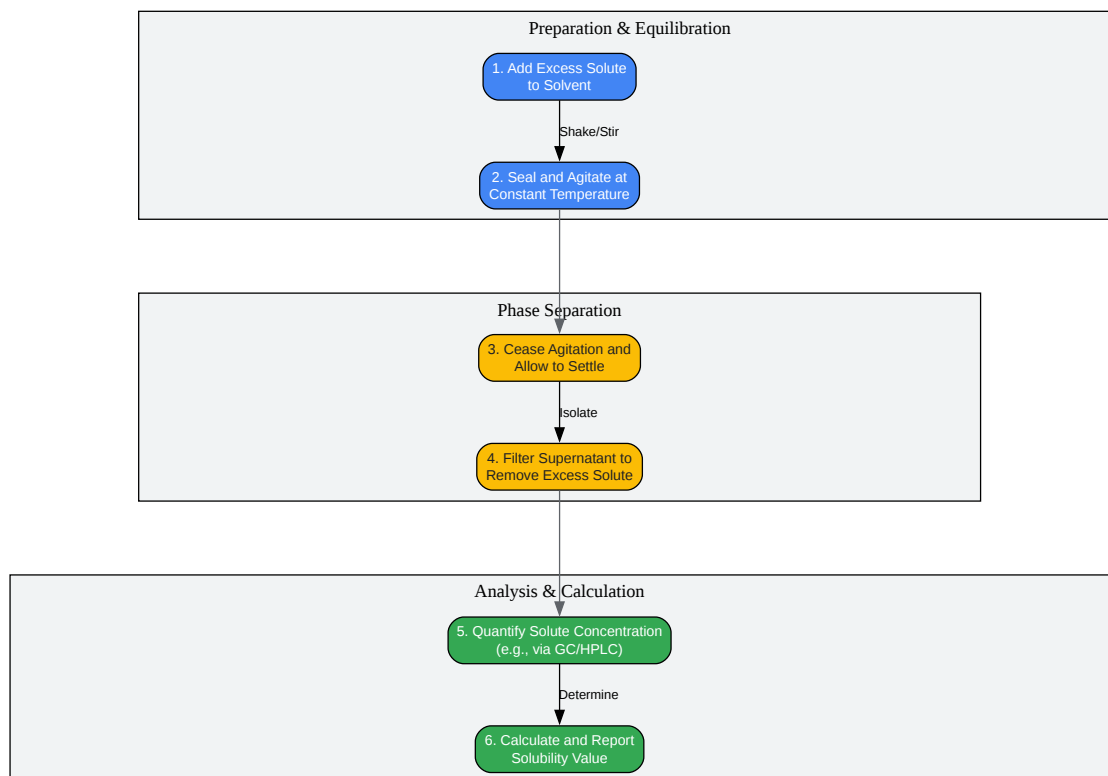
5. Calculation

Express the solubility.

Calculate the solubility based on the measured concentration and express it in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Workflow and Logic Diagrams

Visualizing the experimental process can aid in understanding the logical flow and critical steps involved in solubility determination.



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Caption: Workflow for determining equilibrium solubility via the shake-flask method.

This comprehensive guide provides foundational knowledge on the solubility of **methyl 3-chloropropionate**, essential for its effective application in research and development. The provided data and protocols serve as a valuable resource for scientists and professionals in the chemical and pharmaceutical industries.

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